

cis-Tetrahydrofuran-2,5-dicarboxylic acid material safety data sheet (MSDS)

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Compound of Interest

Compound Name: *cis-Tetrahydrofuran-2,5-dicarboxylic acid*

Cat. No.: B1140402

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An In-depth Technical Guide to cis-Tetrahydrofuran-2,5-dicarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a certified Material Safety Data Sheet (MSDS). Users should consult official MSDS documentation from a verified supplier for complete and up-to-date safety information.

Chemical Identification and Physical Properties

cis-Tetrahydrofuran-2,5-dicarboxylic acid is a heterocyclic organic compound. It is also known by other names such as (2R,5S)-oxolane-2,5-dicarboxylic acid and 2,5-Anhydro-3,4-dideoxyhexaric acid.^[1] The Chemical Abstracts Service (CAS) registry number for this compound is 6338-43-8.^{[2][3]}

Physical and Chemical Data

The following table summarizes the key physical and chemical properties of **cis-Tetrahydrofuran-2,5-dicarboxylic acid**.

Property	Value	Source
Molecular Formula	C ₆ H ₈ O ₅	[2][4]
Molecular Weight	160.12 g/mol	[2][4]
Boiling Point	425.5 °C at 760 mmHg	[5]
Density	1.535 g/cm ³	[5]
LogP	-0.2	[4]

Hazard Identification and Safety Precautions

While specific toxicity data for **cis-Tetrahydrofuran-2,5-dicarboxylic acid** is limited, hazard information is available from various suppliers. The compound is generally considered to be an irritant.

GHS Hazard Statements

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Precautionary Statements

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
- P302+P352: IF ON SKIN: Wash with plenty of water.[2]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]

Handling and Storage

- Handling: Handle in a well-ventilated place.[1] Wear suitable protective clothing, including safety goggles and gloves.[1] Avoid formation of dust and aerosols.[1]
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[1] Recommended storage temperature is between 10°C and 25°C.[2]

Experimental Protocols

Detailed experimental protocols for the determination of all physical and toxicological properties of **cis-Tetrahydrofuran-2,5-dicarboxylic acid** are not readily available in the public domain. However, standardized methods, such as the OECD Guidelines for the Testing of Chemicals, are typically employed.

Determination of Physical Properties (General Methodologies)

- Melting Point: Determined using a capillary melting point apparatus, following a method similar to OECD Test Guideline 102. The sample is heated in a capillary tube, and the temperature range over which it melts is recorded.
- Boiling Point: Can be determined using a method analogous to OECD Test Guideline 103. This involves distilling the substance and measuring the temperature at which the liquid and vapor phases are in equilibrium at a given pressure.
- Density: Typically determined using a pycnometer or a density meter, following procedures outlined in methods like OECD Test Guideline 109.

Synthesis of cis-Tetrahydrofuran-2,5-dicarboxylic Acid

A sustainable catalytic route for the synthesis of **cis-Tetrahydrofuran-2,5-dicarboxylic acid** (THFDCA) has been reported, starting from the bio-based platform chemical 5-(hydroxymethyl)furfural (HMF). The process involves two main steps:

- Hydrogenation of HMF to Tetrahydrofuran-2,5-dimethanol (THFDM): HMF is reduced using a commercial Pd/Al₂O₃ catalyst to yield THFDM with high purity (>99%).

- Oxidation of THFDM to THFDCA: The resulting THFDM is then oxidized over a hydrotalcite (HT)-supported gold nanoparticle catalyst in water. A high yield of THFDCA (91%) can be achieved at 110°C under 30 bar air pressure for 7 hours.[6]

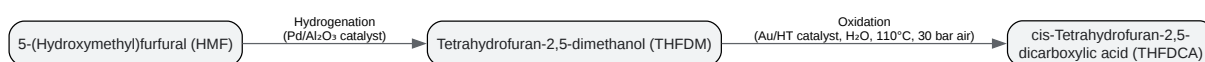
Toxicological and Ecological Information

Specific toxicological and ecological data for **cis-Tetrahydrofuran-2,5-dicarboxylic acid** is largely unavailable.[1] Ecotoxicogenomic studies on the production chain of 2,5-furandicarboxylic acid (a related compound) suggest that while the final product has low toxicity, intermediates like HMF may have a greater environmental impact.

Visualizations

Synthesis Workflow of **cis-Tetrahydrofuran-2,5-dicarboxylic Acid**

The following diagram illustrates the synthesis pathway from 5-(hydroxymethyl)furfural to **cis-Tetrahydrofuran-2,5-dicarboxylic acid**.



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Caption: Synthesis of **cis-Tetrahydrofuran-2,5-dicarboxylic acid** from HMF.

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